

humulene oxide II stereochemistry 1R 3E 7E 11S configuration

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Compound Focus: (1R,3E,7E,11S)-1,5,5,8-tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene

CAS No.: 19888-34-7

Cat. No.: S1556315

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Molecular Structure and Stereochemistry

The core stereochemical configuration for humulene epoxide II is well-established in chemical databases. The table below summarizes its fundamental molecular identity:

Property	Description
Systematic Name	(1R,3E,7E,11R)-1,5,5,8-Tetramethyl-12-oxabicyclo[9.1.0]dodeca-3,7-diene [1]
CAS Registry Number	19888-34-7 [1] [2] [3]
Molecular Formula	C ₁₅ H ₂₄ O [4] [1] [2]
Molecular Weight	220.3505 g/mol [4] [1] [2]
IUPAC Standard InChIKey	QTGAEXCCAPTGLB-MQTWWMRFSA-N [1]

A key point of clarification involves the configuration at carbon 11. Authoritative sources like the NIST Chemistry WebBook consistently list the configuration as **1R**, **11R** [1]. Your query mentioned an 11S

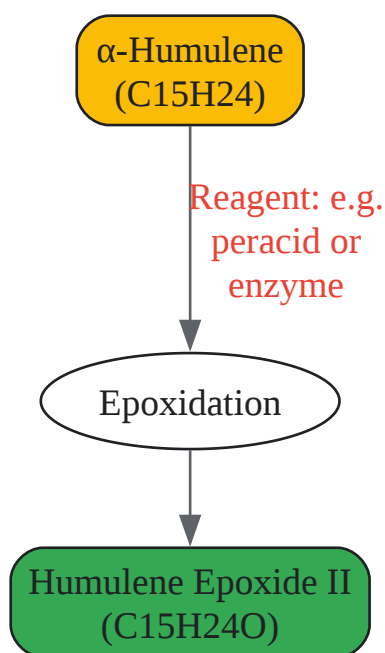
configuration, which may be a point of discrepancy in the literature or apply to a different stereoisomer.

Analytical Characterization and Properties

For researchers aiming to identify or work with this compound, the following data on its physical properties and analytical signatures can serve as a reference.

Property	Value / Description	Source
Boiling Point	285.6 °C	[3] [5]
Melting Point	168 - 169.5 °C	[3] [5]
Density (Predicted)	0.907 ± 0.06 g/cm ³	[3] [5]
Optical Rotation	[α] = -22° (c = 1.0, CHCl ₃)	[5]
Occurrence	Found in hops, cannabis, allspice, ginger, rosemary, and other medicinal plants.	[2] [3] [5]

The structural relationship between α -humulene and humulene epoxide II can be summarized as follows:



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Schematic of the epoxidation reaction converting α -humulene to humulene epoxide II.

Reported Bioactivities and Research Context

Humulene epoxide II is investigated for several pharmacological properties, though the search results indicate these findings are often from preliminary studies.

- **Anti-inflammatory and Antinociceptive Effects:** It is reported to have potential use as a candidate for treating pain and inflammation [5].
- **Anticancer Potential:** Research suggests potential to target various cancer types, with possible synergistic effects that may enhance the sensitivity of cancer cells to conventional chemotherapeutic drugs [5].
- **Antimicrobial and Antioxidant Properties:** It is also cited as a natural antimicrobial and antioxidant agent [5].

It is important to note that these bioactivities are often mentioned in commercial compound databases (e.g., [5]) with references to scientific literature, but the primary research articles detailing the experimental protocols for these specific assays were not within the scope of the current search results.

Research Context and Gaps

This compound is a **sesquiterpene epoxide**, a class of compounds known for their diverse biological activities. It is also a key scaffold in more complex natural products. For instance, humulene serves as the biosynthetic precursor to tropolone sesquiterpenoids, a class of fungal metabolites with potent bioactivities like anticancer and antiplasmodial effects [6].

The available data is sufficient for compound identification and basic characterization. However, for your intended whitepaper, the following information was **not located** in the current search:

- **Detailed experimental protocols** for biological activity evaluation (e.g., specific assay methods, cell lines, animal models).
- **Signaling pathways** through which the compound exerts its reported effects.
- **Comprehensive toxicology data** or ADME (Absorption, Distribution, Metabolism, and Excretion) profiles.

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References

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To cite this document: Smolecule. [humulene oxide II stereochemistry 1R 3E 7E 11S configuration].

Smolecule, [2026]. [Online PDF]. Available at:

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